

Urolithin A clinical trial versus placebo muscle strength

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Urolithin A

CAS No.: 1143-70-0

Cat. No.: S546453

Get Quote

Clinical Trial Data on Muscle Performance

The table below summarizes key outcomes from randomized controlled trials investigating **Urolithin A** supplementation.

Trial Participant Profile	Intervention Details	Primary Muscle Strength/Endurance Outcomes	Key Biomarker Findings
---------------------------	----------------------	--	------------------------

| **Middle-aged adults** (mean age ~71.7 years) [1] [2] | **1,000 mg/day Urolithin A** for 4 months [2] | • **~12% improvement in muscle strength** [1] • Significant improvement in muscle endurance in hand and leg muscles [2] | • Significant reduction in plasma acylcarnitines and C-reactive protein (indicating higher mitochondrial efficiency and reduced inflammation) [1] [2] || **Older adults** (aged 65-90) [2] | **1,000 mg/day Urolithin A** for 4 months | • Significant improvement in muscle endurance in hand and leg muscles vs. placebo [2] • **6-minute walk distance**: Increased by 60.8 m (UA) vs. 42.5 m (placebo); difference was not statistically significant [2] | • Decreased plasma acylcarnitines and ceramides [2] || **Healthy, sedentary elderly** [3] | 250-2,000 mg single dose; 250-1,000 mg/day for 4 weeks | (Focused on safety and bioavailability) | • No toxicity across all doses; favorable safety profile [3] |

Experimental Protocols in Key Trials

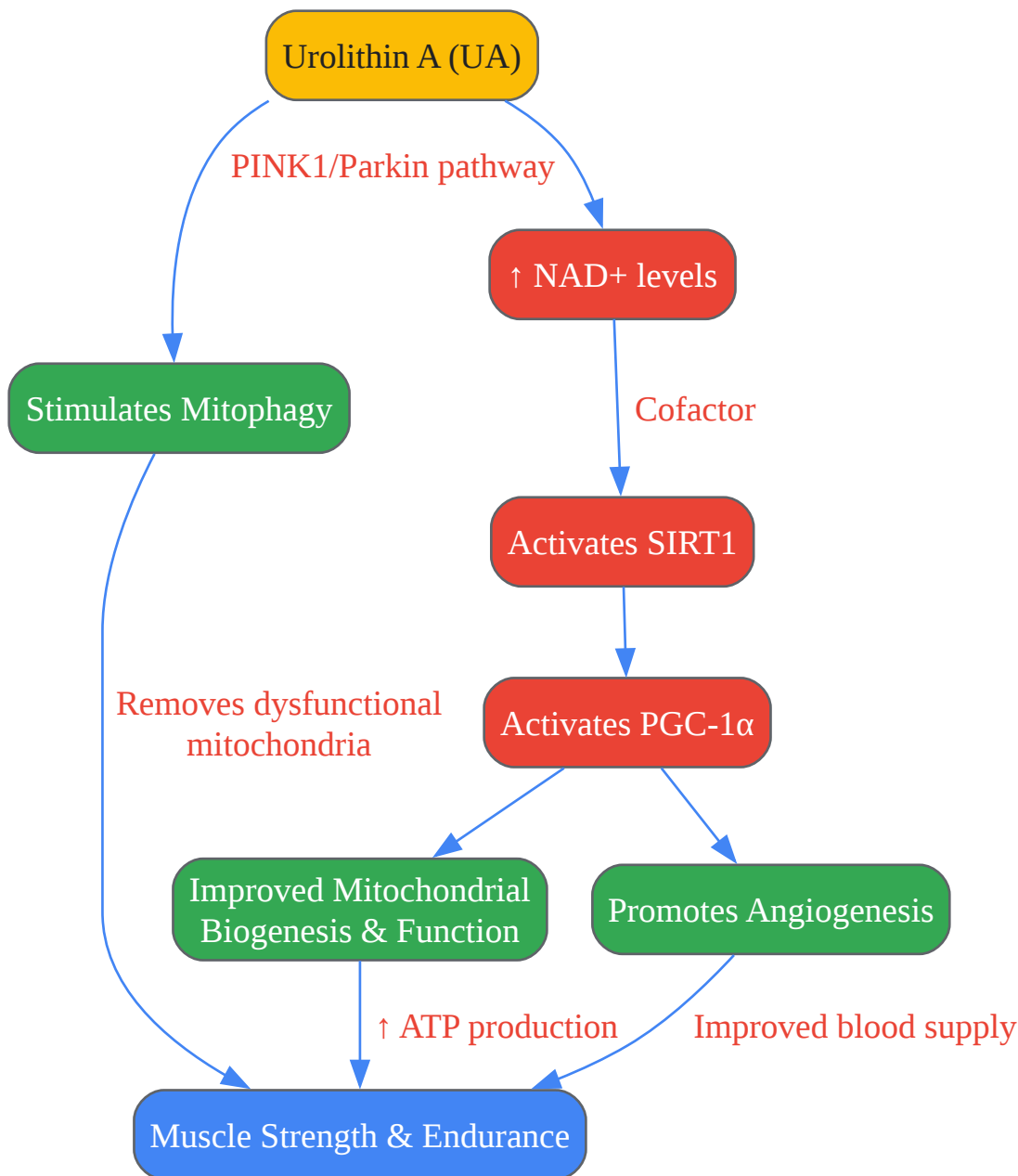
To evaluate the effects of **Urolithin A**, clinical trials have employed specific and reproducible methodologies:

- **Study Design:** The major trials are **double-blind, placebo-controlled, randomized clinical trials**, considered the gold standard for clinical evidence [1] [2].
- **Muscle Performance Assessment:**
 - **Muscle Endurance:** Measured as the number of repeated isometric contractions until fatigue in specific muscles (e.g., tibialis anterior in the leg and first dorsal interosseus in the hand) [2]. Contractions are performed at 70% of maximum voluntary contraction.
 - **Muscle Strength:** Can be assessed using the Medical Research Council (MRC) Scale or dynamometry, which provides more quantitative measurements [4].
 - **Aerobic Endurance:** Evaluated using a **6-minute walk test** [2].
- **Biomarker Analysis:** Blood plasma is analyzed for metabolites like **acylcarnitines** (markers of mitochondrial fatty acid metabolism) and **C-reactive protein** (a marker of systemic inflammation) [1] [2].
- **Muscle Tissue Analysis:** In some studies, skeletal muscle biopsies are performed to examine the expression of proteins linked to mitophagy and mitochondrial metabolism [1].

Mechanism of Action: How Urolithin A Works

Urolithin A is a metabolite produced by the gut microbiota from compounds found in pomegranates, strawberries, and nuts [3] [5]. Its primary mechanism for improving muscle function is linked to the enhancement of mitochondrial health.

The following diagram illustrates the key cellular and molecular pathways through which **Urolithin A** acts to support muscle function.



[Click to download full resolution via product page](#)

Interpretation of the Evidence

When interpreting these results, researchers should consider the following:

- **Promising yet Early Evidence:** The consistent findings of improved muscle endurance and positive shifts in mitochondrial biomarkers across independent trials are encouraging [1] [2]. However, the

failure to hit statistical significance on some primary endpoints (like the 6-minute walk test) indicates that more research is needed to confirm and refine these benefits [2].

- **Target Population:** The most compelling evidence for muscle strength improvement comes from studies on **middle-aged and older adults**, a population experiencing age-related mitochondrial decline [1] [2]. Efficacy in younger, athletic populations is less established.
- **Placebo Effect Consideration:** Sports and exercise performance are highly susceptible to placebo effects [6]. The rigorous double-blind design of these trials helps isolate the true pharmacological effect of **Urolithin A** from psychological expectations.
- **Safety Profile:** Clinical trials have reported that **Urolithin A** is safe and well-tolerated at the studied doses, with no significant differences in adverse events compared to placebo groups [3] [2].

Future Research Directions

For drug development professionals, critical gaps remain. Future studies should:

- Establish dose-response relationships and optimal dosing regimens.
- Confirm efficacy in broader populations, including younger athletes and those with specific muscle-wasting conditions.
- Further elucidate the molecular pathways, such as the role of AMPK activation [3].
- Include direct comparisons with other available nutritional supplements for muscle health.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Urolithin A improves muscle strength, exercise ... [pubmed.ncbi.nlm.nih.gov]
2. Effect of Urolithin Supplementation on A Endurance and... Muscle [pmc.ncbi.nlm.nih.gov]
3. Frontiers | Emerging evidence of Urolithin in sports nutrition... A [frontiersin.org]
4. Muscle Strength Grading - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
5. Pharmacological Effects of Urolithin A and Its Role in ... [pmc.ncbi.nlm.nih.gov]
6. Placebo and Nocebo Effects on Sports and Exercise ... [mdpi.com]

To cite this document: Smolecule. [Urolithin A clinical trial versus placebo muscle strength].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b546453#urolithin-a-clinical-trial-versus-placebo-muscle-strength>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com